

# Diethyl 3,4-Furandicarboxylate: A Technical Guide to its Synthesis and Properties

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## Compound of Interest

Compound Name: *Diethyl 3,4-furandicarboxylate*

Cat. No.: *B1294836*

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## Abstract

This technical guide provides a comprehensive overview of **Diethyl 3,4-furandicarboxylate**, a heterocyclic compound with potential applications in organic synthesis and medicinal chemistry. This document details its known physical and chemical properties, outlines a proposed synthetic pathway, and discusses the broader context of furan-containing molecules in drug discovery. Due to a lack of specific literature, this guide also highlights areas where further research is needed to fully characterize this compound and its potential biological activities.

## Introduction

Furan derivatives are a significant class of heterocyclic compounds that form the core structure of numerous natural products and pharmacologically active molecules. The furan scaffold is a versatile building block in medicinal chemistry, contributing to a wide range of biological activities, including antimicrobial, anti-inflammatory, and anticancer properties. **Diethyl 3,4-furandicarboxylate**, a disubstituted furan, represents a molecule of interest for further investigation and as a potential intermediate in the synthesis of more complex chemical entities. This guide aims to consolidate the available information on its synthesis and properties to facilitate future research and development.

## Physicochemical Properties

The known physical and chemical properties of **Diethyl 3,4-furandicarboxylate** are summarized in the table below. It is important to note that a melting point for this compound is not readily available in the current literature.

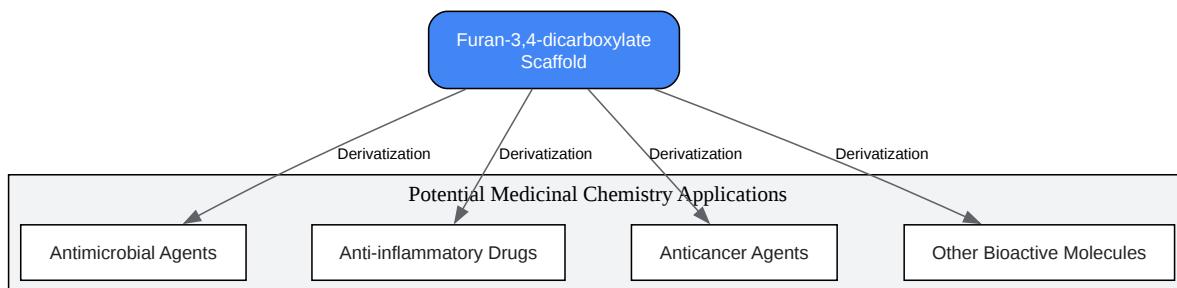
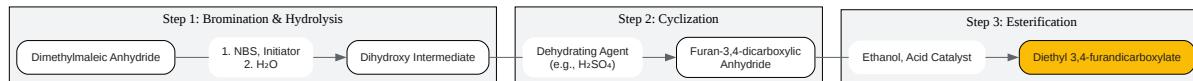
Property	Value	Reference
Molecular Formula	C <sub>10</sub> H <sub>12</sub> O <sub>5</sub>	N/A
Molecular Weight	212.20 g/mol	N/A
Boiling Point	155 °C at 13 mmHg	N/A
Density	1.14 g/mL	N/A
Refractive Index	1.47	N/A
Melting Point	Not available	N/A

## Synthesis of Diethyl 3,4-Furandicarboxylate

A detailed, step-by-step experimental protocol for the synthesis of **Diethyl 3,4-furandicarboxylate** is not explicitly available in the peer-reviewed literature. However, a plausible multi-step synthesis can be proposed based on a reported facile route for esters of furan-3,4-dicarboxylic acid starting from dimethylmaleic anhydride. This proposed pathway involves bromination, hydrolysis, intramolecular cyclization, and subsequent esterification.

## Proposed Synthetic Pathway

The proposed synthesis commences with the bromination of dimethylmaleic anhydride, followed by hydrolysis to form a key intermediate. An intramolecular cyclization reaction then forms the furan ring, which is subsequently esterified to yield the final product, **Diethyl 3,4-furandicarboxylate**.



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